

Essential Safety and Logistical Information for Handling D-[2-13C]Threose

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Compound of Interest

Compound Name: D-[2-13C]Threose

Cat. No.: B584009

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This document provides immediate, essential guidance for the safe handling and disposal of **D-[2-13C]Threose**, a non-radioactive, stable isotope-labeled sugar. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Chemical and Isotopic Profile

D-[2-13C]Threose is D-Threose with a stable carbon-13 isotope at the second carbon position. The carbon-13 isotope is non-radioactive, meaning **D-[2-13C]Threose** does not present a radiological hazard.^{[1][2]} The chemical and physical properties are essentially identical to those of unlabeled D-Threose. Safety precautions should be based on the handling of the parent compound, which is generally considered non-hazardous.

Property	Data	Reference
Chemical Name	D-[2-13C]Threose	
CAS Number	95-43-2 (for unlabeled D-Threose)	[3][4]
Molecular Formula	C ₃ ¹³ CH ₈ O ₄	
Appearance	Off-white to light yellow solid/syrup	[4][5]
Hazard Classification	Not classified as a hazardous substance	

Personal Protective Equipment (PPE)

Standard laboratory PPE is recommended to minimize exposure and ensure good laboratory practice when handling **D-[2-13C]Threose** in solid or solution form.

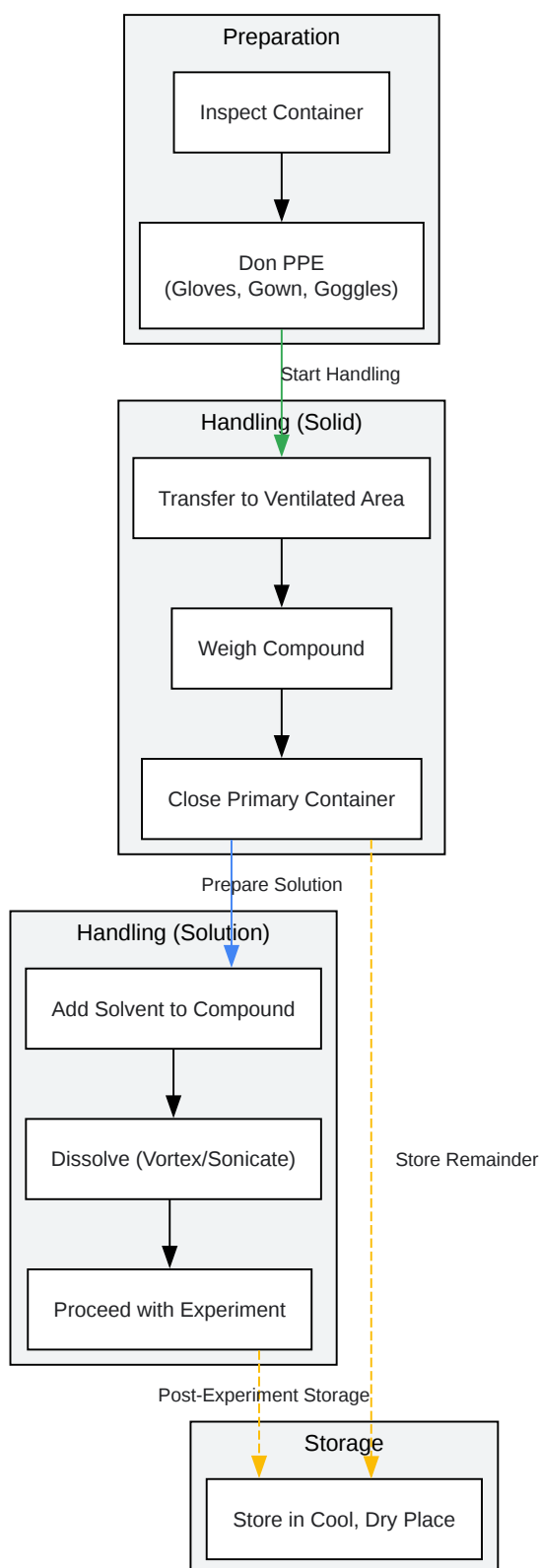
Equipment Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from accidental splashes or airborne dust/powder.[5]
Hand Protection	Nitrile or latex gloves.	Prevents direct skin contact with the chemical.[5][6]
Body Protection	Standard laboratory coat.	Protects clothing and skin from spills.[6]
Respiratory Protection	Generally not required if handled in a well-ventilated area. Use a NIOSH/MSHA approved respirator if dust is generated and ventilation is inadequate.[5]	Prevents inhalation of fine powder, especially during weighing or transfer.[5]

Operational Plan: Handling and Use

Follow these steps to ensure the safe handling of **D-[2-13C]Threose** from receipt to experimental use.

- Preparation and Inspection:
 - Before starting, ensure the work area is clean and uncluttered.
 - Confirm that a safety shower and eyewash station are accessible.^[5]
 - Inspect the container for any damage or leaks upon receipt.
- Weighing and Aliquoting (Solid Form):
 - Conduct weighing operations in a chemical fume hood or on a bench in a well-ventilated area to minimize inhalation of any fine powder.
 - Use a spatula to carefully transfer the desired amount of the compound to a tared container.
 - Avoid creating dust.^{[5][7]} Close the primary container tightly after use.
- Solution Preparation:
 - Add the solvent to the weighed **D-[2-13C]Threose** slowly to avoid splashing.
 - If necessary, use gentle agitation (e.g., vortexing or sonication) to fully dissolve the compound.
- Storage:
 - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place, as recommended by the supplier.^{[4][7]}

Experimental Workflow Diagram



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Caption: Workflow for handling **D-[2-13C]Threose** from preparation to use.

Disposal Plan

As a non-hazardous substance, **D-[2-13C]Threose** does not typically require special disposal procedures. However, always adhere to local, state, and federal regulations.


Waste Type	Disposal Procedure
Unused Solid Compound	Dispose of in the designated solid chemical waste container. Do not discard in general trash.
Solutions	Dilute aqueous solutions can often be disposed of down the drain with copious amounts of water, but this depends on institutional guidelines.[6] Check with your institution's Environmental Health & Safety (EHS) office. Solutions containing hazardous solvents must be disposed of in the appropriate liquid hazardous waste container.
Contaminated Materials	Gloves, weighing papers, and other disposable materials contaminated with the compound should be placed in a sealed bag and discarded in the solid chemical waste stream.

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References

- 1. Cambridge Isotope Laboratories, Inc.  Stable Isotopes [isotope.com]
- 2. youtube.com [youtube.com]
- 3. SDS of D-Threose, Safety Data Sheets, CAS 95-43-2 - chemBlink [chemblink.com]
- 4. D-(-)-THREOSE price, buy D-(-)-THREOSE - chemicalbook [chemicalbook.com]
- 5. fishersci.com [fishersci.com]

- 6. allinonehighschool.com [allinonehighschool.com]
- 7. fishersci.com [fishersci.com]
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